

Application Notes and Protocols for In Vitro 5-Lipoxygenase Inhibition by Enofelast

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Compound of Interest

Compound Name: *Enofelast*

Cat. No.: *B1671339*

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Introduction

Enofelast (also known as BI-L-239) is a known inhibitor of 5-lipoxygenase (5-LO), a key enzyme in the biosynthetic pathway of leukotrienes. Leukotrienes are potent lipid mediators involved in inflammatory and allergic responses. The inhibition of 5-LO is a critical target for the development of novel anti-inflammatory therapeutics. These application notes provide detailed protocols for in vitro assays to characterize the inhibitory activity of **Enofelast** on 5-lipoxygenase.

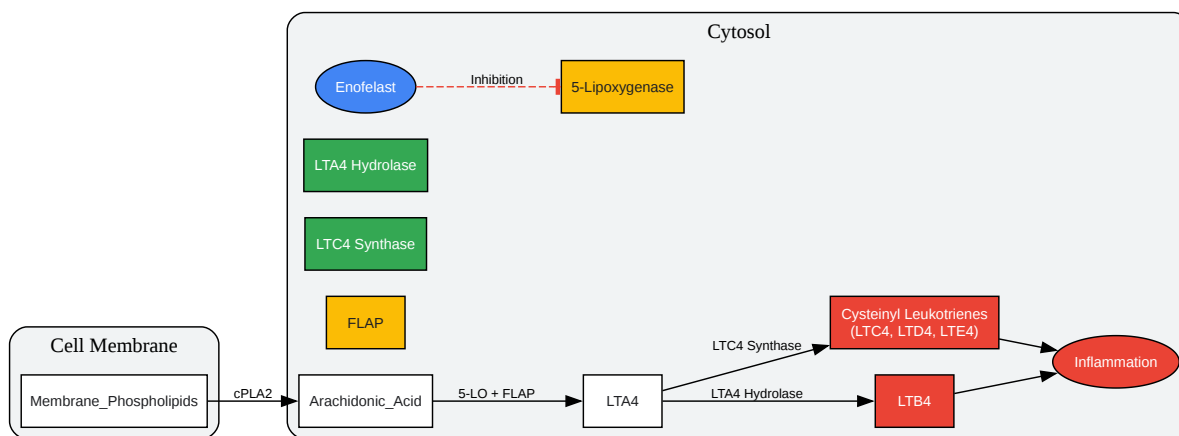
Data Presentation

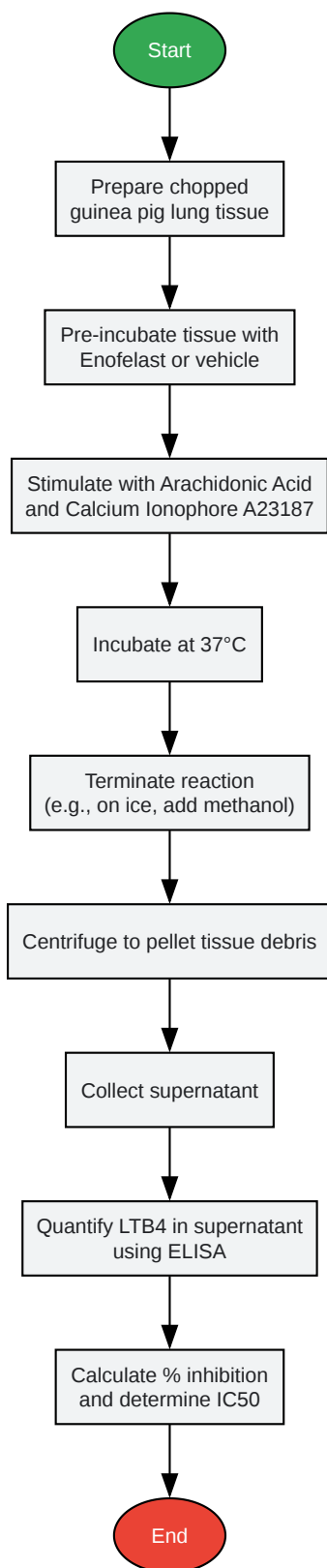
The inhibitory potency of **Enofelast** on 5-lipoxygenase is quantified by its half-maximal inhibitory concentration (IC₅₀).

Compound	Assay Type	Cell/Enzyme Source	IC50 (μM)	Reference
Enofelast (BI-L-239)	Calcium Ionophore-Induced Leukotriene B4 (LTB4) Generation	Chopped Guinea Pig Lung	2.48	[1] [2]

Signaling Pathway

The 5-lipoxygenase pathway is initiated by the release of arachidonic acid from the cell membrane. 5-LO, in conjunction with 5-lipoxygenase-activating protein (FLAP), converts arachidonic acid into leukotriene A4 (LTA4). LTA4 is then further metabolized to leukotriene B4 (LTB4) or the cysteinyl leukotrienes (LTC4, LTD4, LTE4), all of which are pro-inflammatory mediators. **Enofelast** exerts its effect by directly inhibiting the 5-lipoxygenase enzyme.





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References

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